

6-Fluoroisatoic Anhydride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *6-Fluoroisatoic anhydride*

Cat. No.: B1304262

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the most accurate and up-to-date information before handling **6-Fluoroisatoic anhydride**.

Introduction

6-Fluoroisatoic anhydride is a fluorinated aromatic compound utilized as a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and functional materials.^[1] Its applications include the synthesis of anti-inflammatory agents, anti-cancer drugs, and specialized polymers.^[1] The presence of the fluorine atom can enhance the reactivity of the molecule, making it a valuable building block for complex chemical structures.^{[1][2]} This guide provides an in-depth overview of the safety and handling precautions necessary for the responsible use of **6-Fluoroisatoic anhydride** in a laboratory setting.

Hazard Identification and Classification

6-Fluoroisatoic anhydride is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[3][4]}

GHS Hazard Statements:

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3]

Some sources for related fluoro-isatoic anhydride compounds also include H302: Harmful if swallowed.[4][5][6]

GHS Pictogram:

- GHS07: Exclamation mark[5]

Signal Word:

- Warning[5][7]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **6-Fluoroisatoic anhydride** and its parent compound, isatoic anhydride, are presented in the table below for comparison.

Property	6-Fluoroisatoic Anhydride	Isatoic Anhydride (for comparison)
Molecular Formula	C ₈ H ₄ FNO ₃ [1][3][5]	C ₈ H ₅ NO ₃ [7][8]
Molecular Weight	181.12 g/mol [1][5]	163.13 g/mol [7][8]
Appearance	Light tan solid[1] or Beige Powder[9]	Solid
Melting Point	253-257 °C (dec.)[1]	243 °C[9]
Flash Point	Not applicable[5]	308 °C / 586.4 °F[9][10][11]
Density	1.502 g/cm ³ [3]	Not available
Solubility	Water soluble[9][11]	Not available

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **6-Fluoroisatoic anhydride**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [\[12\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[10\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling this compound.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield meeting NIOSH (US) or EN 166 (EU) standards. [4] [8] [10]
Skin Protection	Compatible, chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or protective suit. [4] [8] [10] [12]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust is generated and ventilation is inadequate. [10] [12]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[13\]](#)
- Do not breathe dust or vapors.[\[4\]](#)[\[12\]](#)
- Minimize dust generation during handling.[\[13\]](#)

- Wash hands thoroughly after handling.[7][13]
- Do not eat, drink, or smoke in the work area.[13]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[10][13]
- Keep the container tightly closed.[10][12][13]
- Protect from moisture, as isatoic anhydrides are moisture-sensitive.[10][12][14]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[11][13]

Emergency Procedures

A clear and practiced emergency response plan is essential.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[10][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10][13]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10]

Accidental Release Measures

- Small Spills: Avoid dust formation.[13] Ensure adequate ventilation. Sweep up the material and place it in a suitable, closed container for disposal.[8][11]
- Large Spills: Evacuate the area.[12] Wear appropriate PPE, including respiratory protection. [12] Contain the spill using an inert, non-combustible absorbent material (e.g., sand, earth). [13] Collect the material and place it in a designated container for disposal.[13] Ventilate the area and wash the spill site after material pickup is complete.[12] Do not let the product enter drains.[4][8][14]

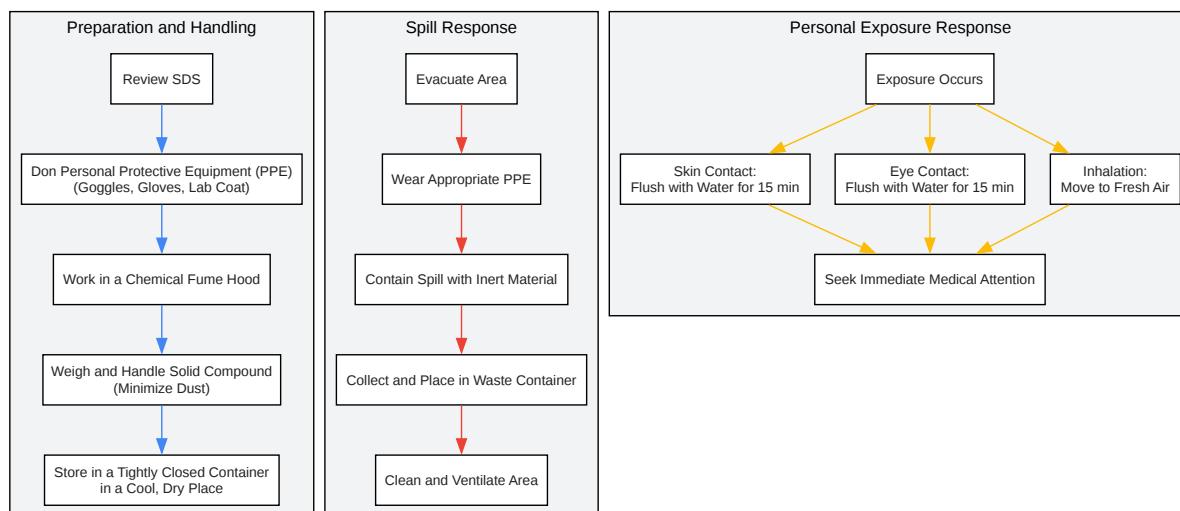
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][10]

- Specific Hazards: Thermal decomposition may produce toxic fumes, including oxides of carbon and nitrogen, and hydrogen fluoride.[13][14]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][12]

Experimental Protocols and Logical Workflows

The following diagrams illustrate the logical workflows for handling **6-Fluoroisatoic anhydride** and responding to emergencies.



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Caption: Workflow for Safe Handling and Emergency Response.

Reactivity and Stability

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[11][13]
- Hazardous Decomposition Products: When heated to decomposition, it may produce toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[13][14]
- Reactivity with Water: Isatoic anhydrides can react with water and moisture.[13][14]
Hydrolysis can occur, yielding the corresponding fluoroisatoic acid.[2]

Toxicological Information

The toxicological properties of **6-Fluoroisatoic anhydride** have not been fully investigated.[10] Information is primarily based on its classification as an irritant.

- Acute Toxicity: May be harmful if swallowed.[4][9]
- Skin Corrosion/Irritation: Causes skin irritation.[3][4][10]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[3][4][7][10]
- Respiratory Sensitization: May cause respiratory tract irritation.[3][4][10]
- Allergic Skin Reaction: May cause an allergic skin reaction.[7][8][9][15]

Disposal Considerations

Dispose of **6-Fluoroisatoic anhydride** and its containers in accordance with all applicable federal, state, and local regulations.[4] Waste materials should be handled by a licensed disposal company. Do not allow the chemical to enter drains or waterways.[4][8][14]

Conclusion

6-Fluoroisatoic anhydride is a valuable chemical intermediate that requires careful and informed handling. By adhering to the safety protocols outlined in this guide, researchers and

drug development professionals can mitigate the associated risks and ensure a safe laboratory environment. A thorough understanding of the hazards, the consistent use of appropriate personal protective equipment, and a well-practiced emergency response plan are paramount to the safe utilization of this compound.

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